

An In-depth Technical Guide to 5-MeO-MIPT Receptor Binding Affinity

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Compound of Interest

Compound Name: *5-Methoxy-N-methyl-N-isopropyltryptamine*

CAS No.: 96096-55-8

Cat. No.: B137762

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the receptor binding affinity and functional activity of **5-methoxy-N-methyl-N-isopropyltryptamine** (5-MeO-MIPT), a psychoactive tryptamine. The document synthesizes key quantitative data, details common experimental protocols, and illustrates the primary signaling pathways involved in its mechanism of action.

Receptor Binding and Functional Activity Profile

5-MeO-MIPT interacts with a range of monoamine receptors and transporters. Its primary psychoactive effects are believed to stem from its activity as a potent agonist at serotonin 5-HT_{2A} receptors.[1][2] However, it also displays significant affinity for other serotonin receptor subtypes, notably the 5-HT_{1A} receptor.[3][4] The compound's engagement with multiple receptor types likely contributes to its unique pharmacological profile.[5]

Quantitative Data: Receptor Binding Affinities

The binding affinity of 5-MeO-MIPT for various receptors is typically quantified by the inhibition constant (K_i), which represents the concentration of the compound required to occupy 50% of the receptors in a competitive binding assay. A lower K_i value indicates a higher binding affinity.

Receptor Subtype	Binding Affinity (K_i) in nM	Reference
5-HT _{1a}	130	[4]
5-HT _{2a}	497	[4]

Note: Data is derived from studies using recombinant human receptors.

Quantitative Data: Functional Activity and Monoamine Transporter Inhibition

Functional assays measure the biological response initiated by the compound binding to the receptor. For G protein-coupled receptors, this is often measured as agonist-induced calcium mobilization (EC_{50}). For monoamine transporters, activity is measured by the concentration that inhibits 50% of neurotransmitter reuptake (IC_{50}).

Target	Assay Type	Value	Reference
5-HT _{2a}	Calcium Mobilization (EC_{50})	120 nM	[4]
5-HT _{2a}	Calcium Mobilization (E_{max})	100%	[4]
Serotonin Transporter (SERT)	Reuptake Inhibition (K_i)	2,150 nM	[4]
Serotonin Transporter (SERT)	Reuptake Inhibition (IC_{50})	6.4 μ M	[6]
Norepinephrine Transporter (NET)	Reuptake Inhibition (IC_{50})	2.6 μ M	[6]

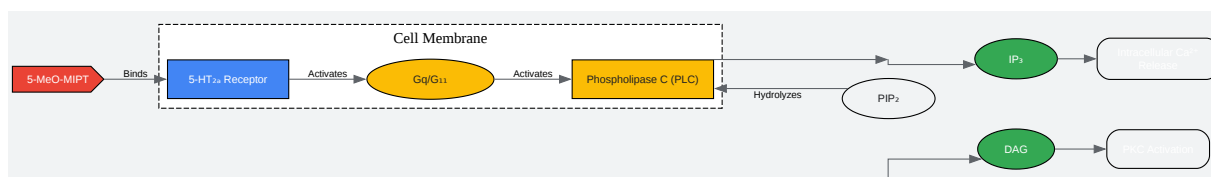
Note: E_{max} is relative to the reference agonist 5-HT.

Key Signaling Pathways

The interaction of 5-MeO-MIPT with 5-HT_{2a} and 5-HT_{1a} receptors initiates distinct downstream intracellular signaling cascades.

5-HT_{2a} Receptor Signaling

The 5-HT_{2a} receptor is a G protein-coupled receptor (GPCR) that couples to Gq/G₁₁ proteins. [7] Agonist binding, including by 5-MeO-MIPT, activates phospholipase C (PLC), which subsequently hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into the secondary messengers inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ stimulates the release of intracellular calcium stores, while DAG activates protein kinase C (PKC), leading to a cascade of cellular responses.[7]

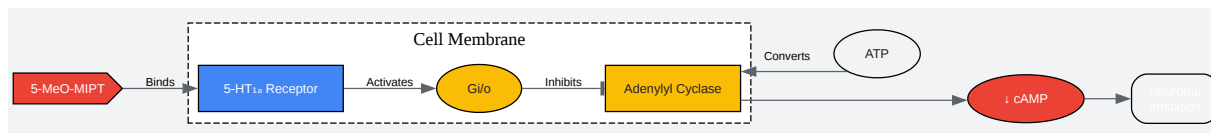


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5-HT_{2a} receptor Gq-coupled signaling cascade.

5-HT_{1a} Receptor Signaling

The 5-HT_{1a} receptor typically couples to inhibitory G proteins (Gi/o).[3] Upon activation by an agonist such as 5-MeO-MIPT, the Gi/o protein inhibits the enzyme adenylyl cyclase. This action leads to a reduction in the intracellular concentration of the secondary messenger cyclic AMP (cAMP), which is generally associated with neuronal inhibition.[3]



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5-HT_{1a} receptor Gi-coupled signaling cascade.

Experimental Protocols

The quantitative data presented in this guide are primarily derived from in vitro radioligand binding assays and functional assays.

Radioligand Competition Binding Assay

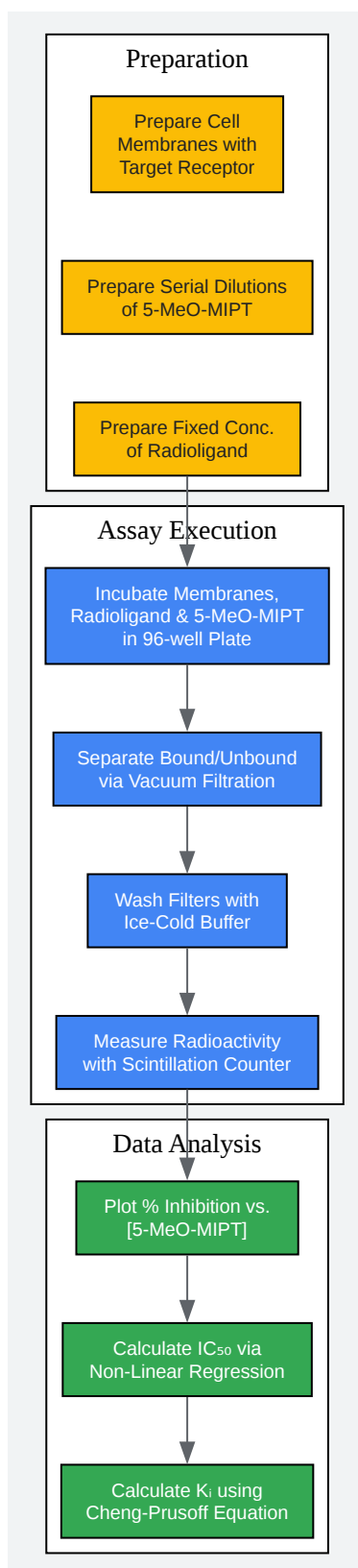
This technique is used to determine the binding affinity (K_i) of an unlabeled compound (the 'competitor', e.g., 5-MeO-MIPT) by measuring its ability to displace a radiolabeled ligand from a receptor.

A. Materials:

- Membrane Preparation: Cell membranes expressing the human receptor of interest (e.g., 5-HT_{2a}).
- Radioligand: A high-affinity radiolabeled ligand specific to the target receptor (e.g., [³H]ketanserin for 5-HT_{2a}).^[4]
- Test Compound: 5-MeO-MIPT at various concentrations.
- Assay Buffer: Tris-based buffer (e.g., 50 mM Tris, 5 mM MgCl₂, 0.1 mM EDTA, pH 7.4).^[8]
- Filtration Apparatus: 96-well plate harvester with glass fiber filters (e.g., GF/C).^[8]
- Scintillation Counter: For quantifying radioactivity.

B. Procedure:

- Membrane Preparation: Tissues or cells expressing the target receptor are homogenized and centrifuged to isolate the cell membrane fraction, which is then resuspended in assay buffer.[8]
- Incubation: In a 96-well plate, the membrane preparation is incubated with a fixed concentration of the radioligand and varying concentrations of the unlabeled test compound (5-MeO-MIPT).[8][9]
- Separation: The reaction is terminated by rapid vacuum filtration, separating the receptor-bound radioligand from the unbound radioligand. The filters are washed with ice-cold buffer to remove non-specific binding.[8]
- Quantification: The radioactivity trapped on the filters is measured using a scintillation counter.
- Data Analysis: The data are plotted as the percentage of specific binding versus the log concentration of the competitor. The IC_{50} value is determined using non-linear regression. The K_i value is then calculated from the IC_{50} using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where $[L]$ is the concentration of the radioligand and K_d is its dissociation constant.
[8]



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Workflow for a competitive radioligand binding assay.

Calcium Mobilization Functional Assay

This assay is used to determine the functional potency (EC_{50}) and efficacy (E_{max}) of a compound at Gq-coupled receptors like 5-HT_{2a}.

A. Materials:

- Cell Line: A cell line (e.g., HEK293) stably expressing the human 5-HT_{2a} receptor.
- Calcium-sensitive Dye: A fluorescent dye (e.g., Fluo-4 AM) that increases in intensity upon binding to calcium.
- Test Compound: 5-MeO-MIPT at various concentrations.
- Fluorescence Plate Reader: An instrument capable of detecting changes in fluorescence over time.

B. Procedure:

- Cell Plating: Cells are seeded into 96-well plates and allowed to adhere.
- Dye Loading: Cells are incubated with a calcium-sensitive fluorescent dye, which enters the cells.
- Compound Addition: Varying concentrations of 5-MeO-MIPT are added to the wells.
- Fluorescence Reading: The plate is placed in a fluorescence reader, and the fluorescence intensity is measured immediately before and after the addition of the compound. An increase in fluorescence corresponds to an increase in intracellular calcium.
- Data Analysis: The peak fluorescence response is plotted against the log concentration of 5-MeO-MIPT. The EC_{50} (concentration for 50% of maximal response) and E_{max} (maximal response) are determined using a sigmoidal dose-response curve fit.

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